

# Health and safety information for 4-Methoxybenzenethiol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methoxybenzenethiol

Cat. No.: B147237

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An In-depth Technical Guide to the Health and Safety of **4-Methoxybenzenethiol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **4-Methoxybenzenethiol** (CAS No. 696-63-9), a common reagent in organic synthesis. Due to its hazardous properties and strong odor, strict adherence to safety protocols is essential. This document outlines the substance's properties, hazards, and detailed procedures for safe handling, storage, and disposal.

## Chemical and Physical Properties

**4-Methoxybenzenethiol**, also known as 4-methoxythiophenol or 4-mercaptoanisole, is a colorless to light yellow liquid.<sup>[1]</sup> It is characterized by a strong, unpleasant odor typical of thiols.<sup>[2]</sup> Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>8</sub> OS	[3][4][5]
Molecular Weight	140.20 g/mol	[2][4][5]
Appearance	Clear, colorless to light yellow liquid	[1]
Density	1.14 g/mL at 25 °C	[1][3]
Boiling Point	100-103 °C at 13 mmHg	[1][3]
Flash Point	96 °C / 204.8 °F	[4]
Water Solubility	Insoluble / Not miscible or difficult to mix	[1][3][4]
Solubility	Soluble in organic solvents like ethanol, methanol, and acetone	[2]
Refractive Index (n <sub>20/D</sub> )	1.5831	[1][3]

## Hazard Identification and GHS Classification

**4-Methoxybenzenethiol** is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin, and causes significant irritation to skin and eyes.[5][6][7] It may also cause respiratory irritation.[5][7]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source(s):[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

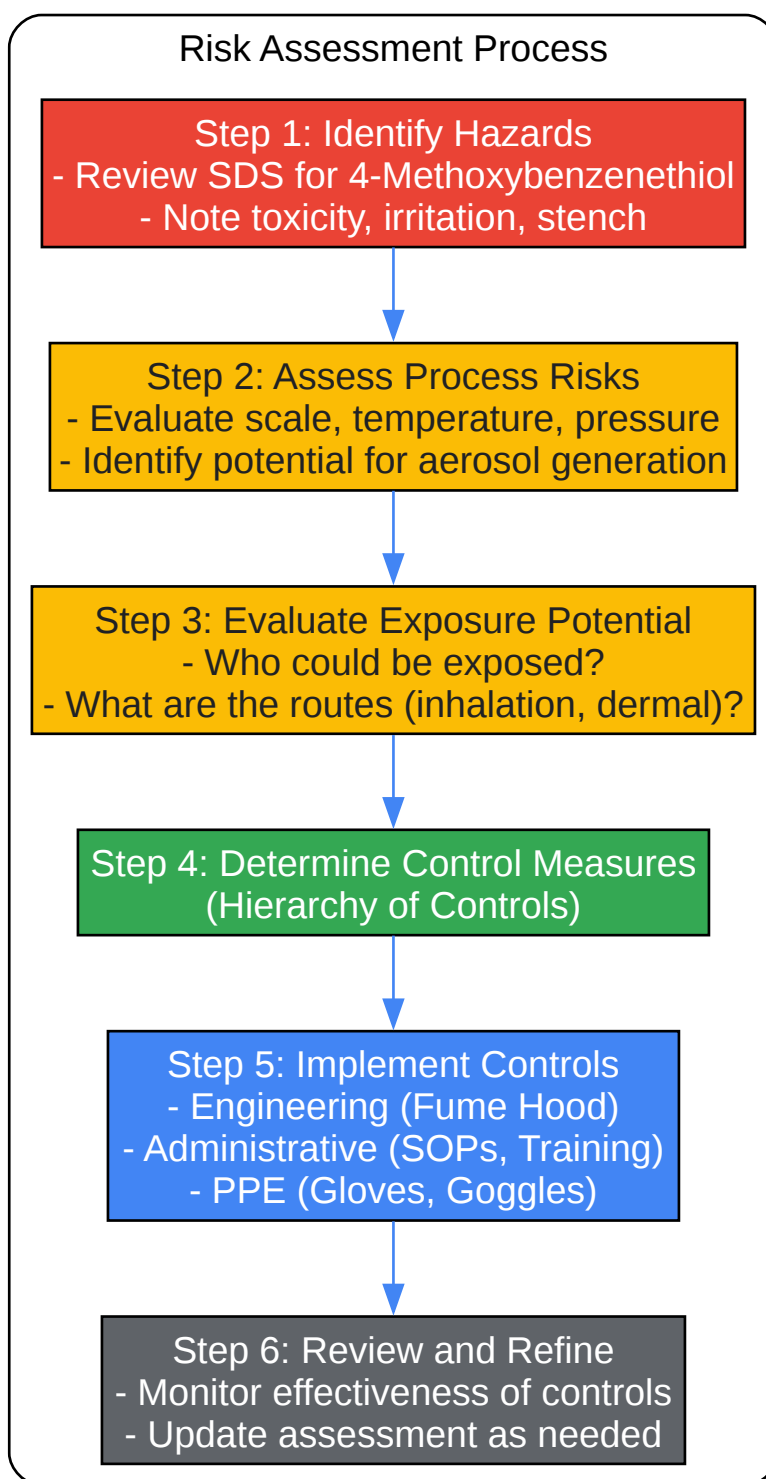
## Toxicological Summary

The primary toxicological concerns are acute toxicity upon exposure through oral, dermal, or inhalation routes, and its irritant properties.[\[5\]](#)[\[6\]](#) While classified under GHS Category 4 for acute toxicity, specific quantitative data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values are not readily available in the reviewed literature.[\[7\]](#) The toxicological properties have not been fully investigated.[\[6\]](#)

## Experimental Protocols and Workflows

### Chemical Risk Assessment Workflow

A systematic risk assessment must be performed before handling **4-Methoxybenzenethiol**.[\[8\]](#) [\[9\]](#) This involves identifying hazards, assessing exposure potential, and implementing robust control measures to mitigate risks.[\[1\]](#)[\[10\]](#)

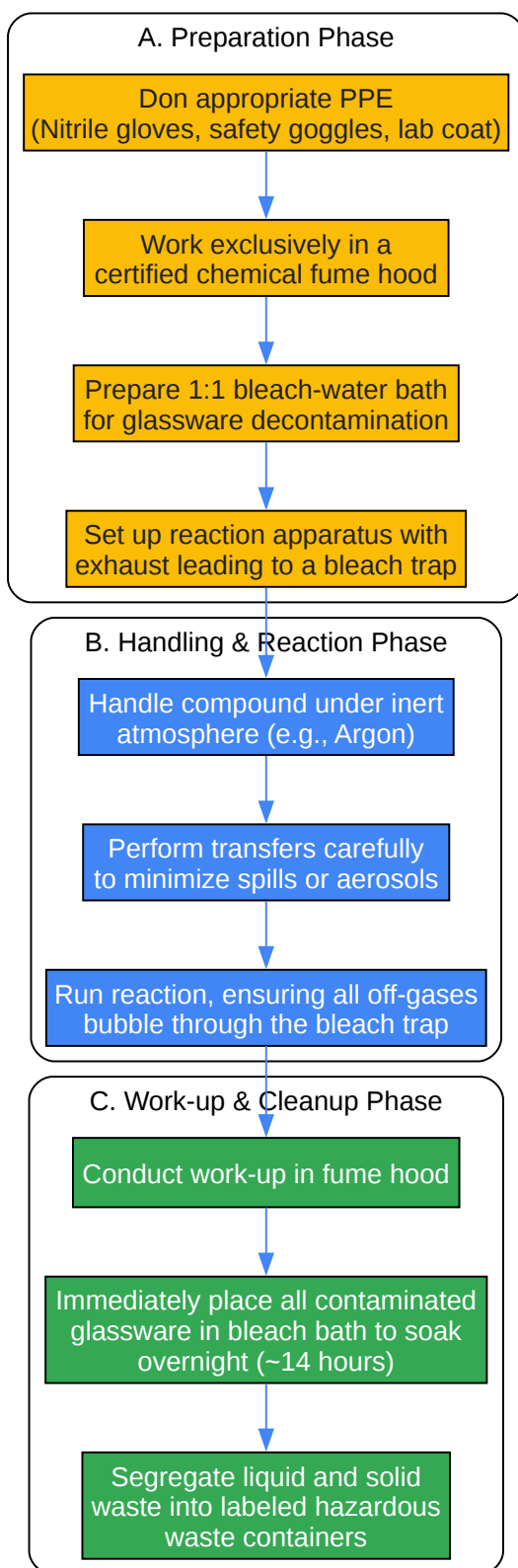


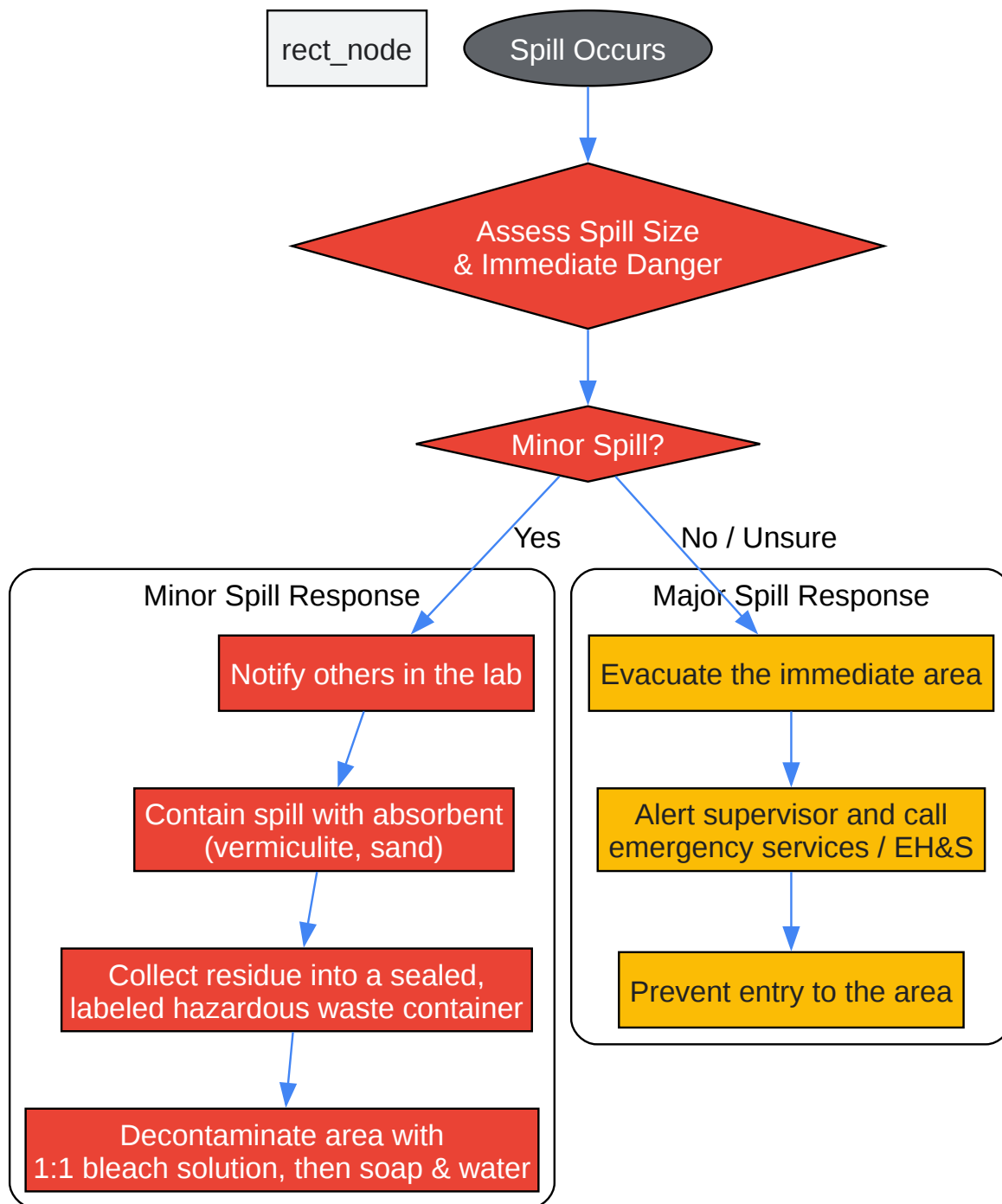
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Caption: A workflow for conducting a chemical risk assessment.

## Standard Protocol for Handling 4-Methoxybenzenethiol

Due to its stench and air sensitivity, this compound must be handled in a closed or isolated system within a certified chemical fume hood.<sup>[11]</sup> An inert atmosphere (e.g., nitrogen or argon) is recommended for storage and during reactions to prevent oxidation.<sup>[6]</sup>





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- To cite this document: BenchChem. [Health and safety information for 4-Methoxybenzenethiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147237#health-and-safety-information-for-4-methoxybenzenethiol]

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